

LC-MS/MS protocol using Vinblastine-d3 sulfate internal standard

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Compound of Interest

Compound Name: Vinblastine-d3 Sulfate

CAS No.: 1246818-72-3

Cat. No.: B1146789

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Application Note: High-Sensitivity LC-MS/MS Quantification of Vinblastine Using **Vinblastine-d3 Sulfate** Stable Isotope-Labeled Internal Standard

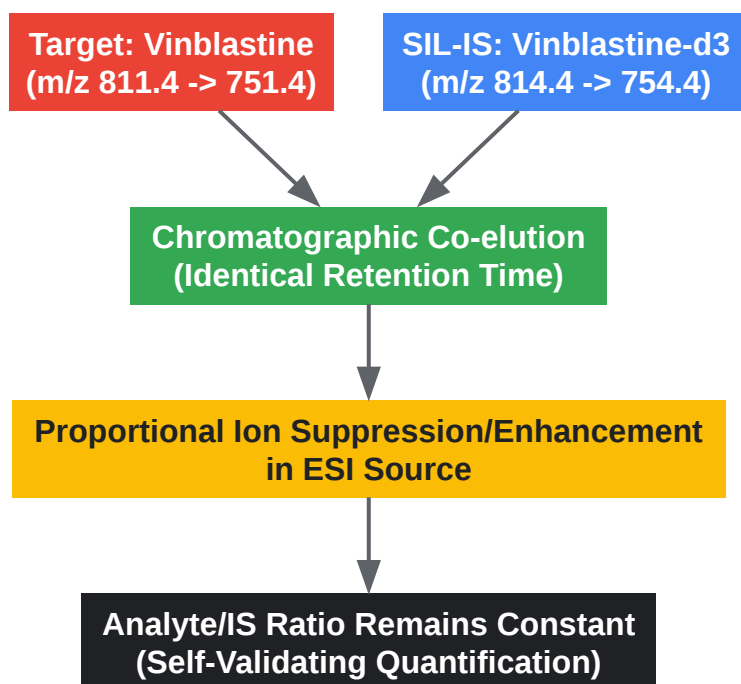
Introduction & Mechanistic Rationale

Vinblastine is a potent vinca alkaloid chemotherapeutic agent utilized in various oncology regimens. Due to its narrow therapeutic index and high pharmacokinetic inter-patient variability,^{1[1]}. While LC-MS/MS offers superior sensitivity and selectivity over traditional immunoassays, quantifying high-molecular-weight, highly lipophilic alkaloids in complex biological matrices presents significant challenges—most notably, matrix-induced ion suppression in the electrospray ionization (ESI) source.

To establish a highly robust, self-validating analytical method, this protocol utilizes **Vinblastine-d3 sulfate** as a Stable Isotope-Labeled Internal Standard (SIL-IS).

The Causality of the SIL-IS Choice: Because Vinblastine-d3 shares identical physicochemical properties with the target analyte, it co-elutes perfectly during chromatographic separation. Consequently, any matrix components (such as endogenous phospholipids) that suppress or

enhance the ionization of Vinblastine will affect the deuterated standard to the exact same degree. By quantifying based on the Analyte/IS peak area ratio rather than absolute response, the method intrinsically corrects for extraction recovery losses and ESI source fluctuations.



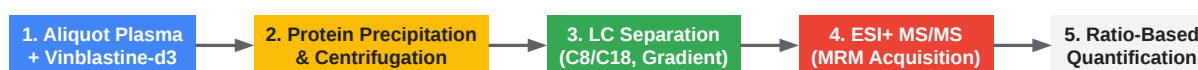
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Fig 1. Logical mechanism of matrix effect correction using Vinblastine-d3 SIL-IS.

Materials and Reagents

- Reference Standards: Vinblastine sulfate (Target) and **Vinblastine-d3 sulfate** (SIL-IS).
- Solvents (LC-MS Grade): Acetonitrile (ACN), Methanol (MeOH), Ultrapure Water.
- Modifiers: Formic Acid (FA), Ammonium Acetate.
- Matrix: Drug-free human plasma (K2EDTA).

Experimental Workflow & Protocol



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Fig 2. End-to-end LC-MS/MS bioanalytical workflow for Vinblastine quantification.

Step-by-Step Methodology: Protein Precipitation (PPT)

This procedure utilizes a solvent-based PPT optimized for [2\[2\]](#).

- **System Suitability Test (SST):** Before processing samples, inject a neat standard containing 10 ng/mL of both analytes. Verify that peak asymmetry is < 1.5 and retention times are stable.
- **Aliquot:** Transfer 100 μL of human plasma (calibrator, Quality Control, or patient sample) into a 1.5 mL low-bind microcentrifuge tube.
- **IS Addition & Precipitation:** Add 300 μL of Working IS Solution (50 ng/mL Vinblastine-d3 in 100% Acetonitrile) directly to the plasma.
 - **Expert Insight (Causality):** Adding the IS directly within the crash solvent ensures immediate equilibration with the matrix proteins before precipitation occurs. This is a critical self-validating step that corrects for any physical losses during the subsequent centrifugation.
- **Vortex:** Vortex vigorously for 2 minutes to ensure complete protein denaturation.
- **Centrifugation:** Centrifuge at $14,000 \times g$ for 10 minutes at 4°C .
 - **Expert Insight (Causality):** Chilling the centrifuge compacts the protein pellet tightly, drastically reducing the risk of aspirating particulates that could clog the LC column.
- **Supernatant Transfer:** Transfer 150 μL of the clear supernatant into an autosampler vial containing 150 μL of Mobile Phase A (aqueous buffer).
 - **Expert Insight (Causality):** Diluting the highly organic extract with an aqueous buffer prevents "solvent effects" (peak distortion or breakthrough) when injected onto the reversed-phase LC column.

LC-MS/MS Analytical Conditions

Liquid Chromatography

Vinca alkaloids are basic compounds.²[2] ensures the secondary and tertiary amines of vinblastine are fully protonated, preventing peak tailing and maximizing ESI+ efficiency.³[3].

Table 1: Chromatographic Parameters

Parameter	Specification
Analytical Column	Phenomenex Luna C8 (50 × 2.0 mm, 3.0 µm) or equivalent
Mobile Phase A	10 mM Ammonium Acetate + 0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.25 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Gradient Program	0.0-0.5 min: 20% B 0.5-3.0 min: 20% → 85% B 3.0-4.0 min: 85% B 4.0-4.1 min: 85% → 20% B 4.1-5.5 min: 20% B

Mass SpectrometryQuantification is performed in positive ion mode using the Multiple Reaction Monitoring (MRM) transition of m/z 811.4 → 751.4 for vinblastine[3]. This transition corresponds to the collision-induced loss of an acetate group (60 Da). Correspondingly, the deuterated internal standard is monitored at m/z 814.4 → 754.4.

Table 2: MS/MS MRM Parameters

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Dwell Time	Collision Energy (CE)
Vinblastine	811.4 m/z	751.4 m/z	50 ms	35 eV
Vinblastine-d3 (IS)	814.4 m/z	754.4 m/z	50 ms	35 eV

(Note: Source parameters such as Capillary Voltage and Desolvation Temperature should be optimized per the specific instrument manufacturer's guidelines).

Method Validation & Quantitative Data Summary

To ensure the protocol is a self-validating system, the method must meet standard bioanalytical validation criteria (e.g., FDA/EMA guidelines).[3](#)[\[3\]](#).

Table 3: Validated Assay Performance Characteristics

Validation Parameter	Acceptance Criteria / Expected Outcome
Linear Dynamic Range	0.25 – 100 ng/mL ($R^2 > 0.995$)
Lower Limit of Quantitation (LLOQ)	0.25 ng/mL (Signal-to-Noise > 10)
Intra-day Precision (CV%)	$\leq 10.2\%$ across all QC levels
Inter-day Accuracy (%)	91.9% – 100.8% of nominal concentration
Matrix Effect (IS Normalized)	95% – 105% (Demonstrating effective SIL-IS correction)
Extraction Recovery	$> 85\%$ (Consistent across low, mid, and high QCs)

Self-Validation Check (IS Tracking): During data processing, monitor the absolute peak area of Vinblastine-d3 across all injected samples. A sudden drop in the IS area ($>50\%$ deviation from the run mean) flags a severe, uncorrectable matrix effect or a failure in the extraction process for that specific sample, invalidating the result and triggering a mandatory re-extraction.

References

- Title: Validation of an electrospray ionization LC/MS/MS method for quantitative analysis of vincristine in human plasma samples - PubMed Source: nih.gov URL:[[Link](#)]
- Title: Rapid and sensitive liquid chromatography coupled with electrospray ionization tandem mass spectrometry method for the analysis of paclitaxel, docetaxel, vinblastine, and vinorelbine in human plasma - PubMed Source: nih.gov URL:[[Link](#)]
- Title: Bioanalytical LC–MS/MS validation of therapeutic drug monitoring assays in oncology - DSpace Source: uu.nl URL:[[Link](#)]

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Sources

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- 3. Validation of an electrospray ionization LC/MS/MS method for quantitative analysis of vincristine in human plasma samples - PubMed [pubmed.ncbi.nlm.nih.gov]
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